

Spectrophotometric Determination of Iron Using TPTZ: Application Notes and Protocols

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Compound of Interest

Compound Name: 2,4,6-Tri-2-pyridinyl-1,3,5-triazine

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Principle and Applications

Principle

The spectrophotometric determination of iron using 2,4,6-Tris(2-pyridyl)-s-triazine (TPTZ) is a widely used and robust colorimetric method. The assay is based on the reaction between ferrous iron (Fe^{2+}) and TPTZ in a slightly acidic to neutral pH medium to form a stable, intensely colored blue-purple complex, $\{\text{Fe}(\text{TPTZ})_2\}^{2+}$.^[1] The intensity of the color, which is directly proportional to the concentration of iron, is measured by a spectrophotometer at the wavelength of maximum absorbance, approximately 595 nm.^[2]

For the determination of total iron, which includes both ferrous (Fe^{2+}) and ferric (Fe^{3+}) states, a reducing agent is first added to the sample to quantitatively convert all Fe^{3+} ions to Fe^{2+} .^[1] This ensures that the total iron content is measured. The specificity of TPTZ for Fe^{2+} provides high selectivity for this method.^[1]

Applications

This method is highly sensitive and suitable for determining low concentrations of iron in a variety of sample matrices.^[3] Key applications include:

- **Water Quality Analysis:** Monitoring iron levels in drinking water, wastewater, and environmental water samples.
- **Pharmaceutical and Drug Development:** Quantifying trace iron impurities in drug formulations and raw materials, which is critical as iron can act as a catalyst for degradation.
- **Food and Beverage Industry:** Assessing iron content for nutritional analysis and quality control.
- **Clinical Diagnostics:** Measuring iron in biological samples, though other methods are more common.
- **Industrial Quality Control:** Monitoring iron in boiler water and cooling systems to prevent corrosion and scaling.^[4]

Chemical Reaction and Experimental Workflow

The chemical reaction involves the formation of a coordination complex between ferrous iron and TPTZ.

Figure 1. Chelation of Ferrous Iron by TPTZ

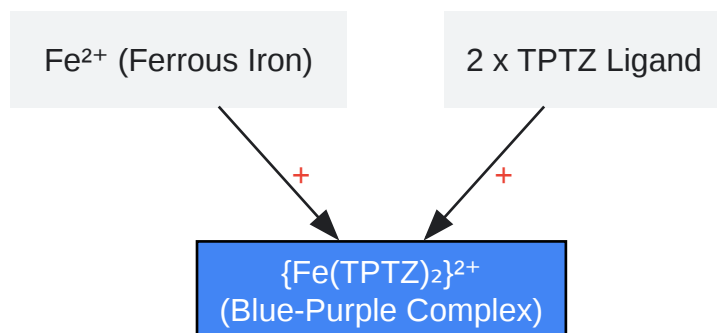
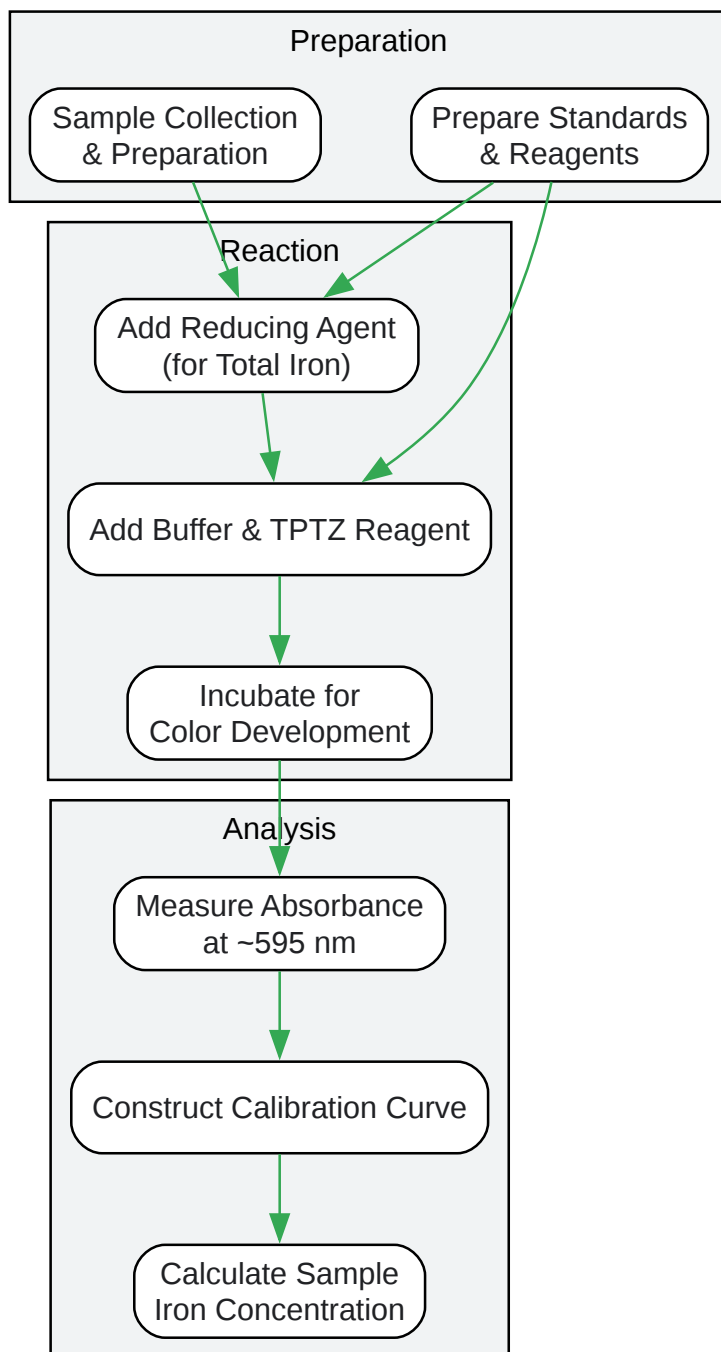


Figure 2. Experimental Workflow

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References

- 1. nbinno.com [nbinno.com]
- 2. TPTZ, a color former for quantitative determination of iron_Chemicalbook [chemicalbook.com]
- 3. A Friendly Complexing Agent for Spectrophotometric Determination of Total Iron - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. lovibond.com [lovibond.com]
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